

Evaluating the cost-effectiveness of different Boc-Orn-OH suppliers.

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Compound of Interest

Compound Name: **Boc-Orn-OH**

Cat. No.: **B557151**

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A Researcher's Guide to Cost-Effective Boc-Orn-OH Procurement

For researchers, scientists, and drug development professionals, the procurement of high-quality reagents is a critical factor in the success of experimental work. **Boc-L-ornithine (Boc-Orn-OH)** is a key building block in peptide synthesis and the development of peptidomimetics. However, navigating the landscape of chemical suppliers to find the most cost-effective option without compromising on quality can be a significant challenge. This guide provides a comparative analysis of **Boc-Orn-OH** from various suppliers, offering a quantitative cost comparison alongside essential quality assessment protocols to aid in making informed purchasing decisions.

Supplier Cost and Specification Comparison

To evaluate the cost-effectiveness of different **Boc-Orn-OH** suppliers, a survey of publicly available pricing and product specifications was conducted. The data collected is summarized in the table below, with prices standardized to a cost-per-gram basis to facilitate direct comparison across different package sizes. It is important to note that prices are subject to change and may not include shipping and handling fees.

Supplier	Product Number	Purity	Available Quantities	Price (USD)	Cost per Gram (USD)
ChemPep	112101	Not Specified	5g, 25g	\$105.00 (5g), \$293.00 (25g)	\$21.00 (5g), \$11.72 (25g)
Chem-Impex	01272	Not Specified	1g, 5g, 25g, 100g	\$18.53 (1g), \$69.20 (5g), \$227.64 (25g), \$782.77 (100g)	\$18.53 (1g), \$13.84 (5g), \$9.11 (25g), \$7.83 (100g)
Aaptec	ABO101	Not Specified	5g, 25g	\$40.00 (5g)	\$8.00 (5g)
Bachem	N/A	Not Specified	1g	\$100.18 (1g) [1]	\$100.18 (1g)
Sigma-Aldrich	15565	≥98% (TLC)	5g	~\$54.00 (converted from INR)	~\$10.80 (5g)

Note: Prices are based on data accessed in late 2025 and are for informational purposes only. Please refer to the suppliers' websites for the most current pricing.

Experimental Protocols for Quality Assessment

Ensuring the quality of **Boc-Orn-OH** is paramount for its successful application in research and development. Below are detailed experimental protocols for key analytical techniques to verify the purity and identity of the purchased material.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To quantitatively determine the purity of **Boc-Orn-OH**.

Materials:

- **Boc-Orn-OH** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- HPLC system with a C18 column and UV detector

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
- Sample Preparation:
 - Dissolve a small amount of **Boc-Orn-OH** in the initial mobile phase composition (e.g., 90% A, 10% B) to a concentration of approximately 1 mg/mL.
- HPLC Conditions:
 - Column: Standard C18 column (e.g., 4.6 x 250 mm, 5 μ m)
 - Gradient: A linear gradient from 10% to 90% Mobile Phase B over 20 minutes.
 - Flow Rate: 1.0 mL/min
 - Detection: UV absorbance at 210 nm
 - Injection Volume: 10 μ L
- Data Analysis:
 - Integrate the peak areas of all components in the chromatogram. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Thin-Layer Chromatography (TLC) for Rapid Purity Check

Objective: To qualitatively assess the purity of **Boc-Orn-OH** and detect the presence of major impurities.

Materials:

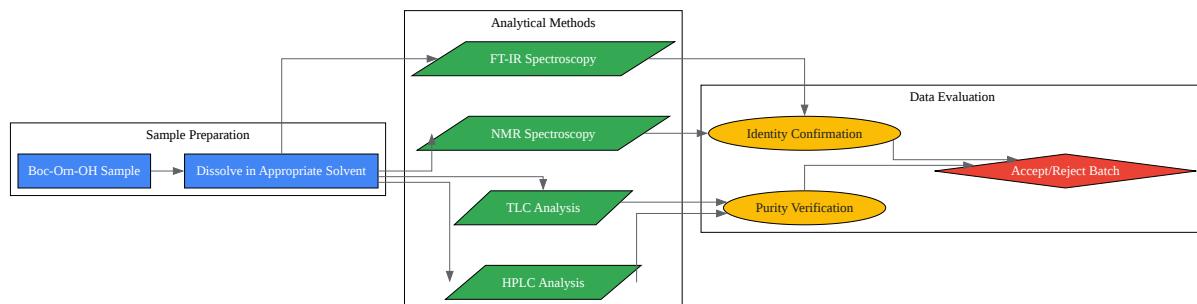
- **Boc-Orn-OH** sample
- TLC plate (silica gel 60 F254)
- Mobile Phase: A mixture of n-butanol, acetic acid, and water in a 4:1:1 (v/v/v) ratio.
- Ninhydrin stain
- Developing chamber
- Heat gun

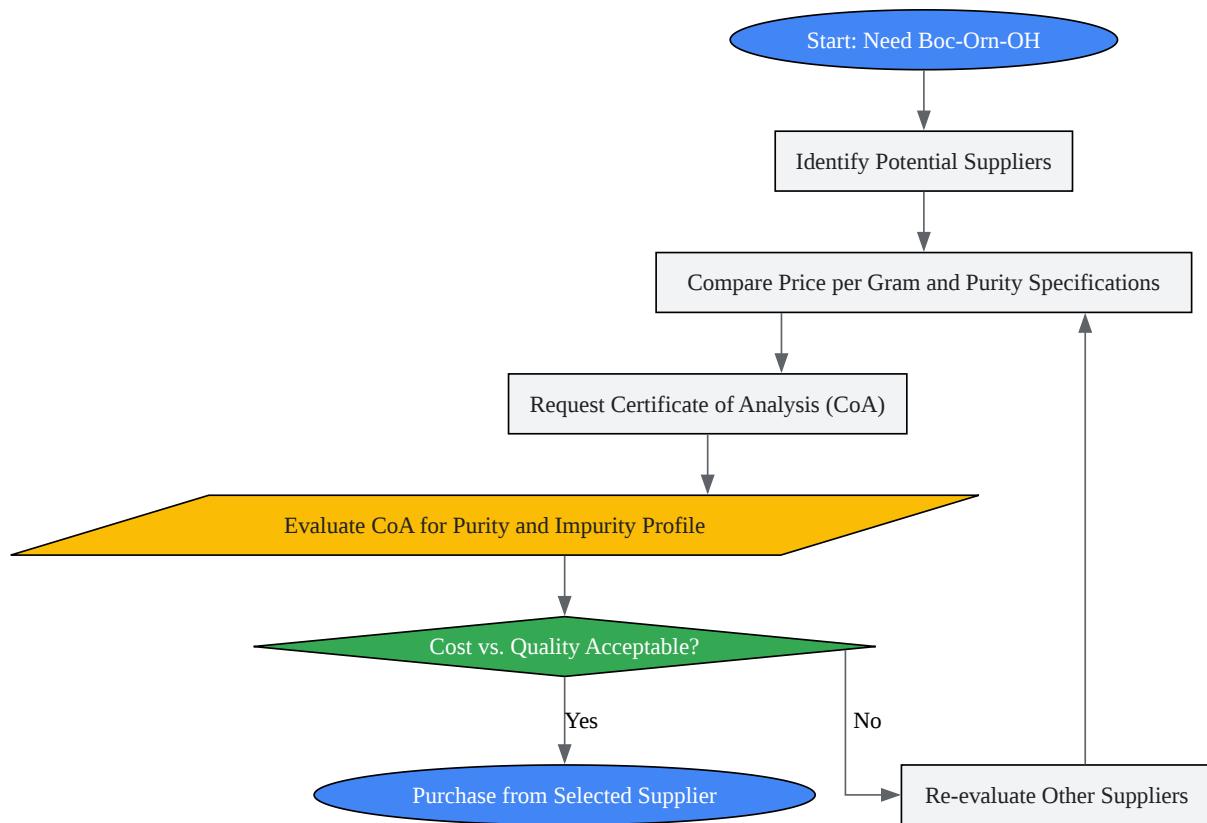
Procedure:

- Sample Preparation: Dissolve a small amount of **Boc-Orn-OH** in methanol to a concentration of approximately 1 mg/mL.
- Spotting: Apply a small spot of the sample solution to the baseline of the TLC plate.
- Development: Place the TLC plate in a developing chamber saturated with the mobile phase and allow the solvent front to move up the plate.
- Visualization: After the solvent front has reached the desired height, remove the plate, mark the solvent front, and dry it. Visualize the spots by staining with ninhydrin and gentle heating.
- Analysis: A single spot indicates a high degree of purity. The presence of multiple spots suggests the presence of impurities. The retention factor (R_f) of the main spot can be calculated and compared to a standard if available.

Visualizing Workflows and Decision-Making

To further aid in the evaluation process, the following diagrams illustrate the experimental workflow for quality assessment and a logical approach to supplier selection.





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References

- 1. Bachem Boc-Orn-OH, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
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